

A Comparative Spectroscopic Guide to 3-Vinylmorpholine and Its Precursors

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Compound of Interest

Compound Name: 3-Vinylmorpholine

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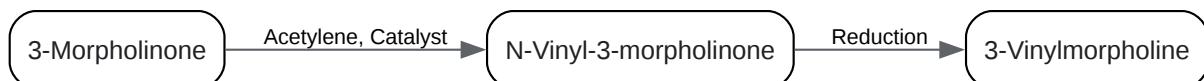
In the landscape of modern medicinal chemistry and materials science, morpholine and its derivatives are of paramount importance, frequently appearing as core scaffolds in a multitude of bioactive compounds and functional polymers. Among these, **3-Vinylmorpholine** stands out as a versatile building block, offering a reactive vinyl group for further functionalization, such as in polymerization or Michael additions, making it a valuable synthon in drug discovery and development.

This guide provides a comprehensive comparative analysis of the spectroscopic techniques used to characterize **3-Vinylmorpholine** and its key precursors. As a Senior Application Scientist, the following content is structured to not only present validated experimental data but also to elucidate the rationale behind the analytical choices, ensuring a deep, practical understanding for researchers in the field. We will explore the synthesis and detailed spectroscopic workup of a primary precursor, 3-Morpholinone, and a well-characterized structural analog, 4-Phenylmorpholine, to build a predictive framework for the analysis of **3-Vinylmorpholine**.

Synthesis Pathway and Precursor Analysis

A plausible and efficient synthetic route to **3-Vinylmorpholine** involves the vinylation of a suitable morpholine precursor. A common precursor for N-substituted morpholines is 3-morpholinone. The synthesis of N-vinyl-3-morpholinone has been described via the reaction of

3-morpholinone with acetylene[1]. A subsequent reduction of the ketone functionality would yield the desired **3-vinylmorpholine**.



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Caption: Proposed synthesis of **3-Vinylmorpholine**.

3-Morpholinone: The Lactam Precursor

3-Morpholinone serves as a key lactam intermediate. Its characterization is fundamental to ensure the purity of the subsequent synthetic steps.

Experimental Protocol: Synthesis of 4-Phenylmorpholin-3-one (as an illustrative example for amide formation)

To a solution of N-phenylethanolamine (6.0 mL, 47.8 mmol) in isopropanol (6 mL) heated to 40°C, chloroacetyl chloride (11.4 mL, 143.4 mmol) and 10 N sodium hydroxide solution (29.6 mL, 296 mmol) were added dropwise concurrently, maintaining the pH between 7 and 8. After the addition, the reaction was stirred at 40°C for 10 minutes, then cooled to 0°C and stirred for an additional hour. The resulting white solid was collected by filtration, washed with cold water, and dried to yield 4-phenylmorpholin-3-one.

Compound	¹ H NMR (δ , ppm)	¹³ C NMR (δ , ppm)	Key IR Bands (cm $^{-1}$)	Mass Spec (m/z)
Morpholine	~3.67 (t, 4H, -O-CH ₂), ~2.86 (t, 4H, -N-CH ₂)	~67.8 (-O-CH ₂), ~46.2 (-N-CH ₂)	3330 (N-H), 2950-2850 (C-H), 1115 (C-O-C)	87 (M $^{+}$)[2]
3-Morpholinone	-	-	~3200 (N-H), ~1670 (C=O, amide)	101.10 (M $^{+}$)
4- e Phenylmorpholin e	~7.3 (m, 5H, Ar-H), ~3.8 (t, 4H, -O-CH ₂), ~3.1 (t, 4H, -N-CH ₂)	~151 (Ar-C), ~129 (Ar-CH), ~120 (Ar-CH), ~116 (Ar-CH), ~67 (-O-CH ₂), ~49 (-N-CH ₂)	3060-3020 (Ar C-H), 2950-2840 (C-H), 1600, 1500 (C=C), 1120 (C-O-C)	163 (M $^{+}$)
N- Acetylmorpholine	~3.6 (t, 4H, -O-CH ₂), ~3.4 (t, 4H, -N-CH ₂), ~2.1 (s, 3H, -COCH ₃)	~66.8 (-O-CH ₂), ~45.8 (-N-CH ₂), ~21.4 (-COCH ₃)	2970-2860 (C-H), 1645 (C=O, amide), 1115 (C-O-C)	129 (M $^{+}$)[3]
Predicted 3- Vinylmorpholine	~6.5 (dd, 1H, =CH-), ~5.2 (d, 1H, =CH ₂), ~5.0 (d, 1H, =CH ₂), ~3.8-3.5 (m, 5H, morpholine), ~3.0-2.7 (m, 2H, morpholine)	~135 (=CH-), ~117 (=CH ₂), ~67 (-O-CH ₂), ~55 (-CH-N-), ~50 (-N-CH ₂)	~3080 (=C-H), 2960-2850 (C-H), ~1640 (C=C), 1115 (C-O-C)	113 (M $^{+}$)

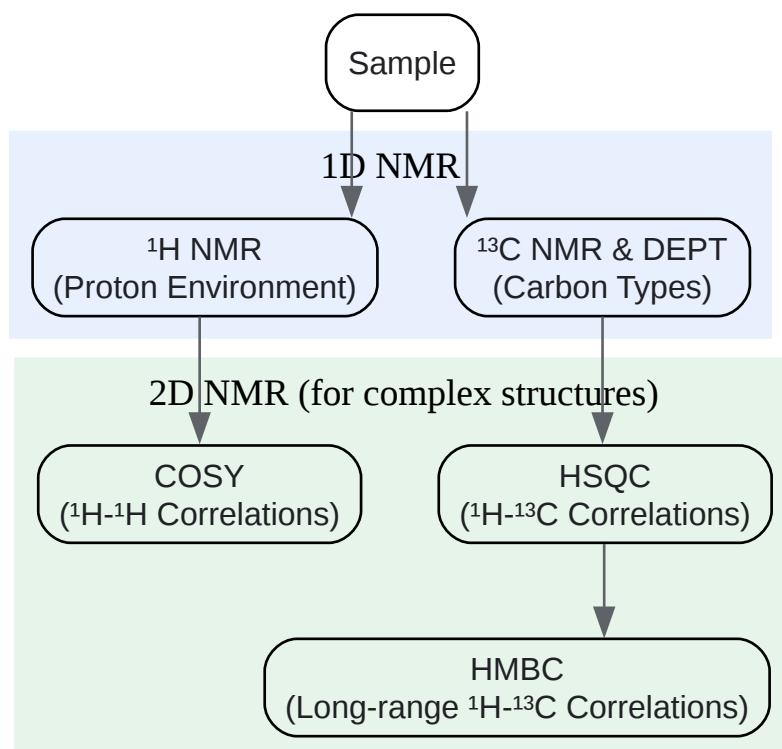
Note: Predicted data for **3-Vinylmorpholine** is an estimation based on the analysis of its precursors, analogs, and general principles of spectroscopy.

Comparative Spectroscopic Analysis

A multi-technique spectroscopic approach is essential for the unambiguous structural elucidation of **3-Vinylmorpholine** and its precursors.

¹H and ¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule.



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